

Troubleshooting sticky check valves in HPLC pumps using acetonitrile.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetonitrile

Cat. No.: B125043

[Get Quote](#)

Technical Support Center: HPLC Pump Check Valve Troubleshooting

This guide provides troubleshooting assistance for researchers, scientists, and drug development professionals experiencing issues with sticky check valves in their HPLC pumps, with a particular focus on problems arising from the use of **acetonitrile**.

Frequently Asked Questions (FAQs)

Q1: What are the common symptoms of a sticky HPLC pump check valve?

A sticky or failing check valve, particularly the inlet check valve, can lead to a variety of symptoms that affect the performance of your HPLC system. These include:

- **Fluctuating backpressure:** Unstable pressure readings are a primary indicator of a check valve issue.
- **Inconsistent flow rate:** The pump may fail to deliver a consistent volume of mobile phase, leading to variable retention times.
- **No pressure buildup:** The pump may run, but no pressure is generated in the system.^[1]
- **Pump failing to prime:** Difficulty in priming the pump can be caused by a check valve that is not seating correctly.

- Erratic baseline: An unstable baseline on the chromatogram can be a consequence of inconsistent mobile phase delivery.[\[2\]](#)
- Ghost peaks: The appearance of unexpected peaks in the chromatogram can sometimes be traced back to check valve problems.[\[2\]](#)

Q2: Why does **acetonitrile** seem to cause check valves to stick?

The use of **acetonitrile** as a mobile phase component is frequently associated with sticky check valves.[\[3\]](#)[\[4\]](#) This is often attributed to the formation of a polymer residue or a very smooth film on the surfaces of the ruby ball and sapphire seat within the check valve.[\[3\]](#)[\[5\]](#) This ultrasmooth surface can cause the ball to "stick" to the seat due to surface tension, rather than a chemical bond.[\[3\]](#)[\[5\]](#) While some have speculated about **acetonitrile** polymerization, this is considered rare under typical HPLC conditions.[\[6\]](#)[\[7\]](#) The issue appears to be more prevalent with ruby/sapphire check valves.[\[7\]](#)[\[8\]](#)

Q3: Can the quality of **acetonitrile** affect check valve performance?

Yes, the quality and handling of **acetonitrile** can play a role. While the problem has been reported across various brands of **acetonitrile**, impurities or contaminants in lower-grade solvents can exacerbate the issue.[\[3\]](#)[\[6\]](#) It is also crucial to prevent contamination of the mobile phase with dust or other particulates, which can independently cause check valves to fail.[\[9\]](#)

Q4: Are there alternatives to ruby/sapphire check valves that are less prone to sticking with **acetonitrile**?

Yes, ceramic check valves are often recommended as an alternative for applications involving high concentrations of **acetonitrile**.[\[7\]](#)[\[8\]](#)[\[10\]](#) These are reported to be less susceptible to the sticking phenomenon observed with ruby and sapphire components.[\[1\]](#)

Q5: How can I differentiate between a sticky check valve and other HPLC pump issues?

A simple diagnostic test can help determine if the inlet check valve is the culprit. Introduce a small air bubble into the inlet tubing while the pump is running. If the bubble does not move or moves erratically towards the pump, it is a strong indication of an inlet check valve problem.[\[9\]](#)

Troubleshooting Guides

Guide 1: Initial Troubleshooting Steps for a Suspected Sticky Check Valve

If you suspect a sticky check valve, follow these initial steps to try and resolve the issue without removing the valve from the pump.

Experimental Protocol:

- Flush the pump with an alternative solvent: Switch the mobile phase to 100% isopropanol (IPA) or methanol.
- Set a moderate flow rate: Set the pump to a flow rate of 1-5 mL/min.
- Flush for an extended period: Allow the pump to flush for at least 30-60 minutes. This can often dissolve or dislodge the residue causing the sticking.
- Gradually reintroduce the original mobile phase: If the issue is resolved, gradually reintroduce your **acetonitrile**-containing mobile phase.
- Consider a "shock" treatment: For stubborn cases, rapidly switching between a polar solvent (like water) and a less polar organic solvent (like isopropanol) can sometimes help dislodge particles.

Guide 2: Cleaning a Removed Check Valve using Sonication

If flushing the pump does not resolve the issue, the check valve may need to be removed and sonicated. Caution: Always consult your HPLC manufacturer's manual for instructions on how to safely remove and reinstall check valves.

Experimental Protocol:

- Safely remove the check valve: Following the manufacturer's instructions, carefully remove the suspected check valve from the pump head.
- Prepare a cleaning solution: Place the check valve in a small beaker containing HPLC-grade methanol or isopropanol.[\[3\]](#)

- **Sonicate the check valve:** Place the beaker in an ultrasonic bath and sonicate for 5-10 minutes. Note: Prolonged sonication can potentially damage the delicate check valve components.[\[9\]](#)
- **Rinse thoroughly:** After sonication, rinse the check valve thoroughly with fresh, clean methanol or isopropanol.
- **Dry the check valve:** Use a gentle stream of clean, oil-free nitrogen or air to dry the check valve completely before reinstallation.
- **Reinstall and test:** Carefully reinstall the check valve according to the manufacturer's instructions and test the pump performance.

Data Summary

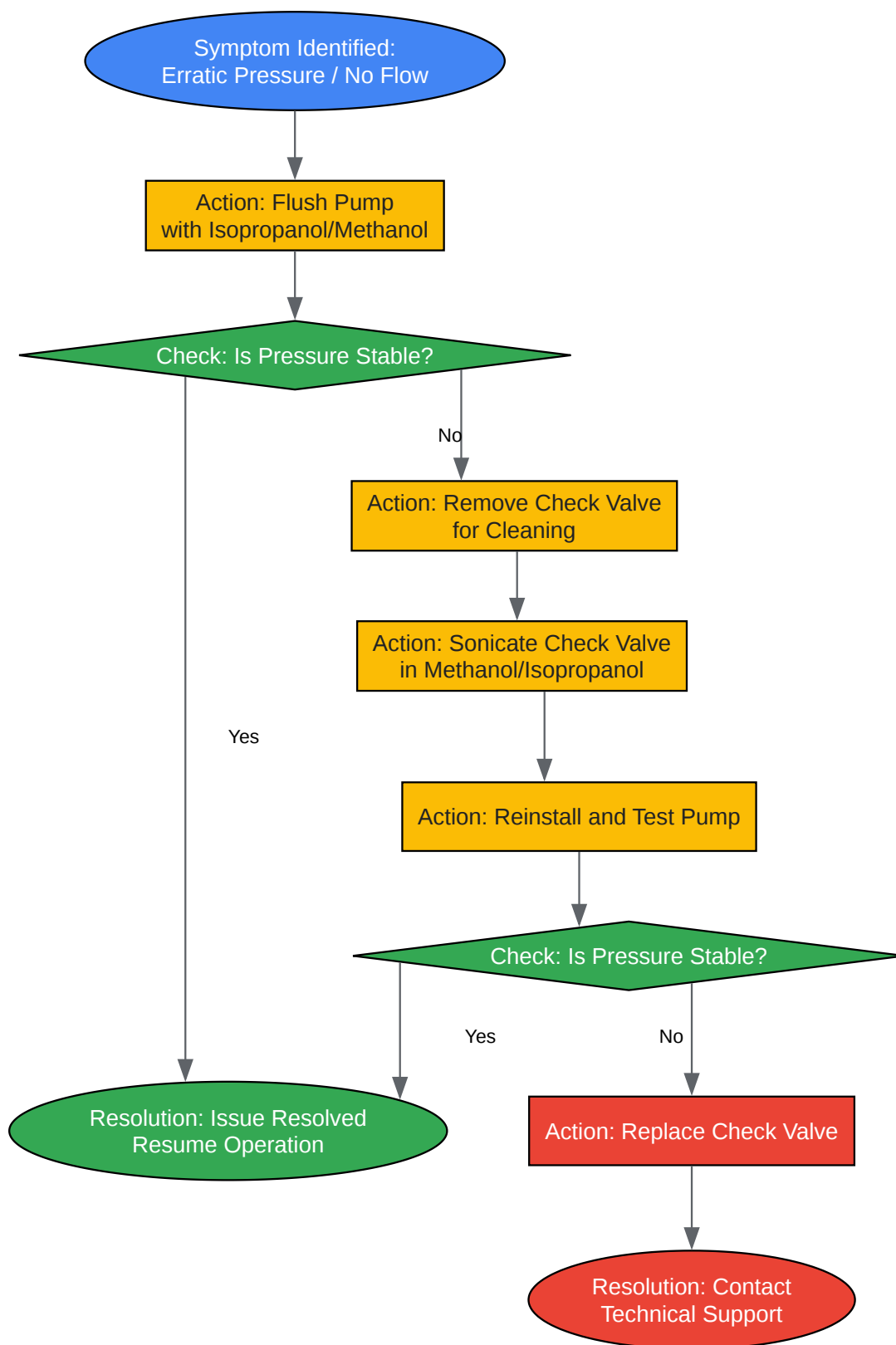
Troubleshooting Method	Description	Reported Effectiveness	Key Considerations
Solvent Flushing	Flushing the pump with alternative solvents like isopropanol or methanol.	Often effective for minor sticking issues. [7] [8]	A good first-line troubleshooting step.
Sonication	Ultrasonic cleaning of the removed check valve in a suitable solvent.	Highly effective for removing stubborn residues. [3]	Risk of damaging the check valve with excessive sonication. [9]
Switching to Ceramic Check Valves	Replacing standard ruby/sapphire check valves with ceramic alternatives.	Recommended for long-term prevention when using high concentrations of acetonitrile. [1] [7] [10]	A hardware upgrade that can prevent future issues.
Adding Water to Acetonitrile	Maintaining a small percentage (e.g., 5%) of water in the acetonitrile mobile phase.	Can help prevent the sticking phenomenon. [1]	May not be suitable for all applications (e.g., normal phase chromatography).

Preventative Measures

To minimize the occurrence of sticky check valves when using **acetonitrile**, consider the following preventative measures:

- Use high-quality solvents: Always use HPLC-grade **acetonitrile** and other mobile phase components.^[6]
- Filter your mobile phases: Use a 0.45 µm or smaller filter to remove any particulate matter from your mobile phases before use.
- Proper pump shutdown: When shutting down the HPLC system for an extended period, flush the pump and lines with a storage solvent like isopropanol or a methanol/water mixture to prevent the drying of salts and the formation of residues.^[6]
- Regular preventative maintenance: Adhere to a regular maintenance schedule for your HPLC system, including the inspection and cleaning of check valves.
- Avoid buffer precipitation: When using buffered mobile phases with high concentrations of **acetonitrile**, be mindful of the buffer's solubility to prevent precipitation, which can also cause check valve failure.^{[7][8]} It is recommended to keep buffer concentrations below 25 mM.^[7]

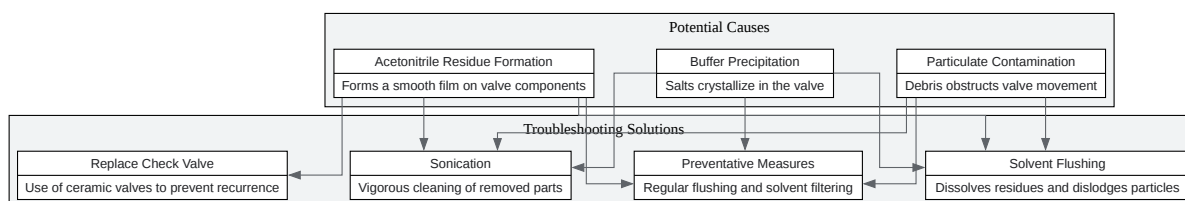
Visual Troubleshooting Workflow



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for sticky HPLC check valves.

Logical Relationship of Causes and Solutions



[Click to download full resolution via product page](#)

Caption: Relationship between causes of sticky check valves and their solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acetonitrile and check-valves - Chromatography Forum [chromforum.org]
- 2. HPLC Troubleshooting Guide [sigmaaldrich.com]
- 3. chromatographyonline.com [chromatographyonline.com]
- 4. lcts bible.com [lcts bible.com]
- 5. Comprehensive Guide to Check Valves - IDEX Health & Science [idex-hs.com]
- 6. Trouble With HILIC & ACN? How to Stabilize Your HPLC Operations - AnalyteGuru [thermofisher.com]
- 7. Can Acetonitrile Causes HPLC Pump Issues? [axionlabs.com]
- 8. youtube.com [youtube.com]

- 9. [hplc-asi.com](https://www.hplc-asi.com) [[hplc-asi.com](https://www.hplc-asi.com)]
- 10. Acetonitrile and HPLC gradients - Chromatography Forum [[chromforum.org](https://www.chromforum.org)]
- To cite this document: BenchChem. [Troubleshooting sticky check valves in HPLC pumps using acetonitrile.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b125043#troubleshooting-sticky-check-valves-in-hplc-pumps-using-acetonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com